

# 2'-(Trifluoromethyl)acetophenone commercial suppliers and purity grades

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## Compound of Interest

Compound Name: 2'-(Trifluoromethyl)acetophenone

Cat. No.: B103096

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An in-depth technical guide on the commercial suppliers and purity grades of **2'-(Trifluoromethyl)acetophenone** is provided below. Please note that while this document provides a comprehensive overview of suppliers and product specifications, it does not include experimental protocols or signaling pathways, as those are beyond the scope of commercially available product data.

## Overview of 2'-(Trifluoromethyl)acetophenone

**2'-(Trifluoromethyl)acetophenone**, with CAS number 17408-14-9, is a chemical compound frequently used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[\[1\]](#) [\[2\]](#) Its molecular formula is C<sub>9</sub>H<sub>7</sub>F<sub>3</sub>O, and it has a molecular weight of 188.15 g/mol .[\[3\]](#)[\[4\]](#) The trifluoromethyl group significantly influences the compound's chemical properties, enhancing its utility as a building block in organic synthesis.[\[1\]](#)

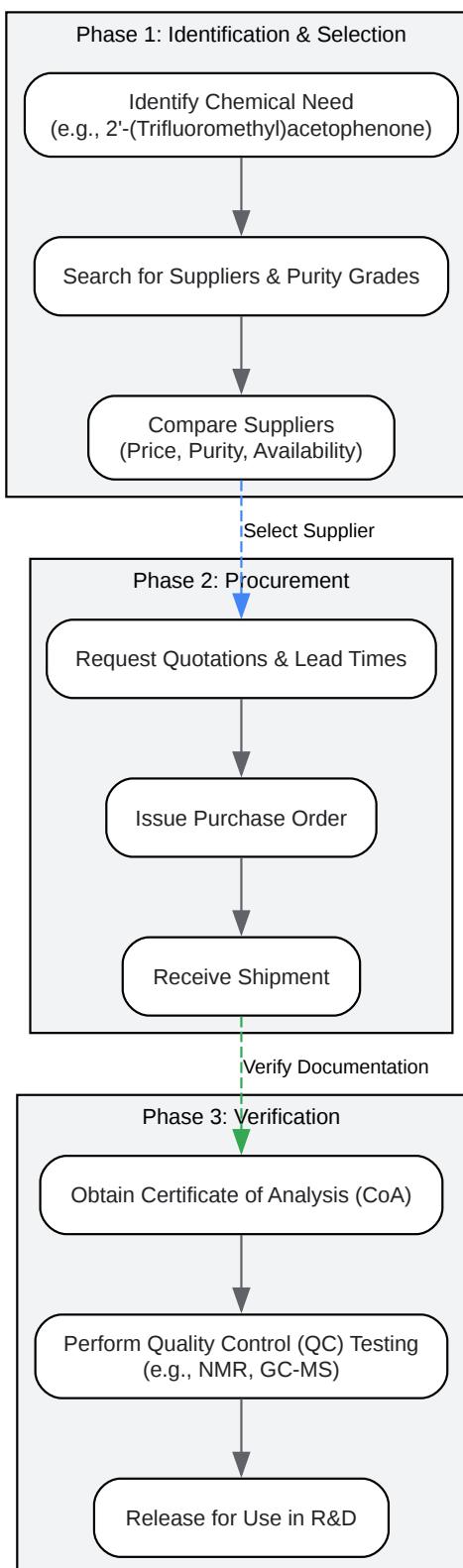
## Commercial Suppliers and Purity Grades

A variety of chemical suppliers offer **2'-(Trifluoromethyl)acetophenone** in several purity grades. The selection of a supplier and grade typically depends on the specific requirements of the research or manufacturing process, such as the tolerance for impurities and the scale of the synthesis. Below is a summary of available suppliers and their stated purity levels.

Supplier	Stated Purity Grade(s)
Sigma-Aldrich	99%
Oakwood Chemical	98% <sup>[5]</sup>
Fluorochem	98% <sup>[6]</sup>
Tokyo Chemical Industry (TCI)	>98.0% (GC)
Chem-Impex	≥98% (GC) <sup>[1]</sup>
Thermo Scientific	97+% <sup>[7]</sup>
Hangzhou J&H Chemical Co., Ltd.	98% min <sup>[2]</sup>
A B Enterprises (via IndiaMART)	99% <sup>[8]</sup>
Career Henan Chemical Co. (via ChemicalBook)	98%-100% <sup>[9]</sup>
Santa Cruz Biotechnology	Information not specified <sup>[3]</sup>
FINETECH INDUSTRY LIMITED	Information not specified <sup>[10]</sup>
Hangzhou Keying Chem Co., Ltd.	Information not specified <sup>[11]</sup>
Shanghai Worldyang Chemical Co., Ltd.	Information not specified <sup>[12]</sup>

## Chemical Sourcing Workflow

The process of sourcing a chemical for research or development involves several key stages, from initial identification to final procurement and quality verification. The following diagram illustrates a typical workflow for this process.



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A simplified workflow for sourcing chemical reagents for research and development.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 2'-(Trifluoromethyl)acetophenone, CasNo.17408-14-9 Hangzhou J&H Chemical Co., Ltd. China (Mainland) [jieheng.lookchem.com]
- 3. scbt.com [scbt.com]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. 2'-(Trifluoromethyl)acetophenone [oakwoodchemical.com]
- 6. fluorochem.co.uk [fluorochem.co.uk]
- 7. 2'-(Trifluoromethyl)acetophenone, 97+%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.fi]
- 8. indiamart.com [indiamart.com]
- 9. 2'-(Trifluoromethyl)acetophenone | 17408-14-9 [chemicalbook.com]
- 10. 2'-(Trifluoromethyl)acetophenone | CAS: 17408-14-9 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 11. 17408-14-9 | 2-(Trifluoromethyl)acetophenone | Hangzhou Keying Chem Co., Ltd. [keyingchem.com]
- 12. 2' - (Trifluoromethyl) Acetophenone CAS 17408-14-9 - 17408-14-9, Medical Intermediate | Made-in-China.com [m.made-in-china.com]
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